

Comparative Analysis of CYM5181's Agonist Activity at the S1P1 Receptor

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Compound of Interest

Compound Name: CYM5181

Cat. No.: B1669536

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This guide provides a detailed comparison of **CYM5181**'s performance as a Sphingosine-1-Phosphate Receptor 1 (S1P1) agonist against other prominent S1P modulators, including Fingolimod, Siponimod, and Ozanimod. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development to facilitate an objective evaluation of **CYM5181**'s pharmacological profile.

The modulation of S1P receptors, particularly S1P1, is a clinically validated strategy for the treatment of autoimmune diseases like multiple sclerosis.[1] Agonism at S1P1 on lymphocytes leads to the receptor's internalization, rendering the cells unresponsive to the natural ligand, S1P. This "functional antagonism" sequesters lymphocytes in secondary lymphoid organs, preventing their infiltration into the central nervous system and subsequent inflammatory damage.[1][2][3][4]

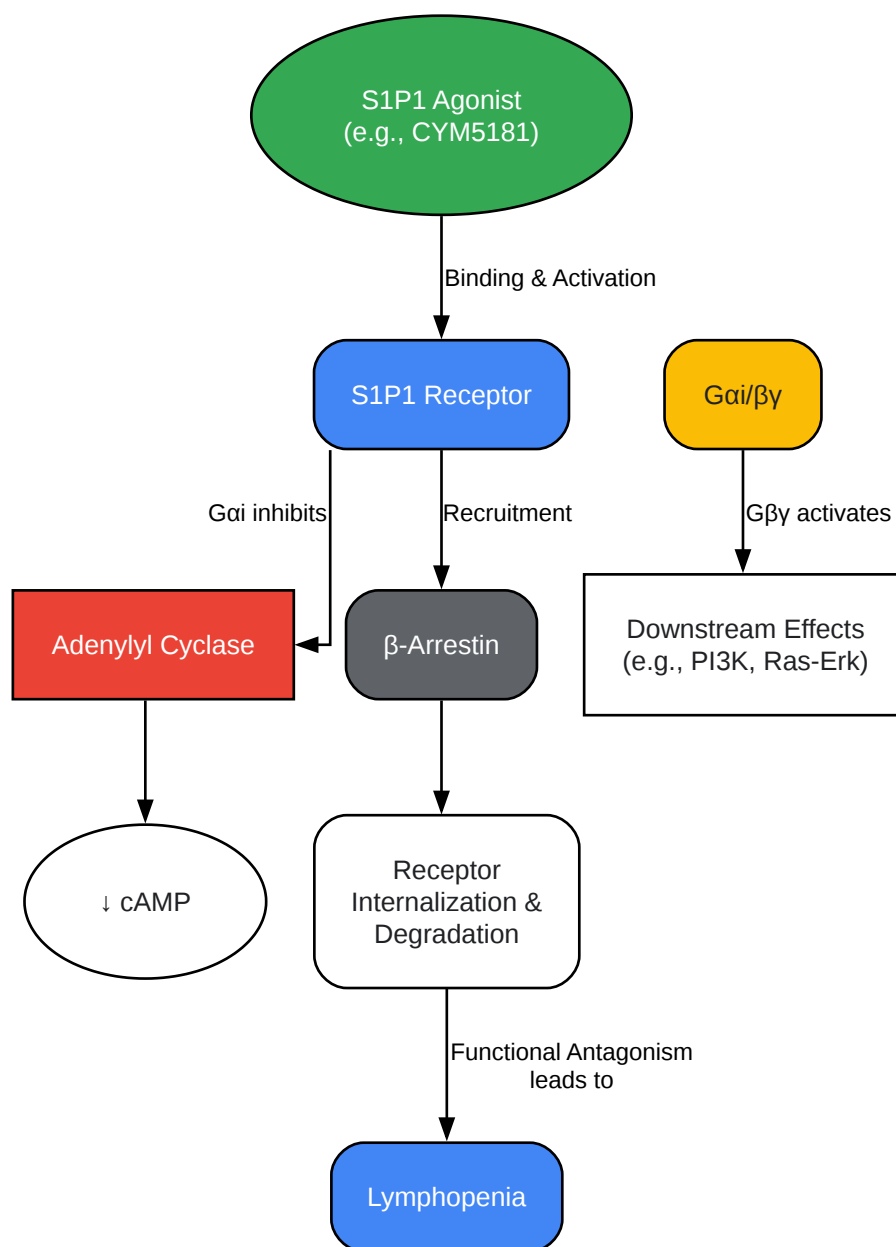
Quantitative Comparison of S1P1 Agonists

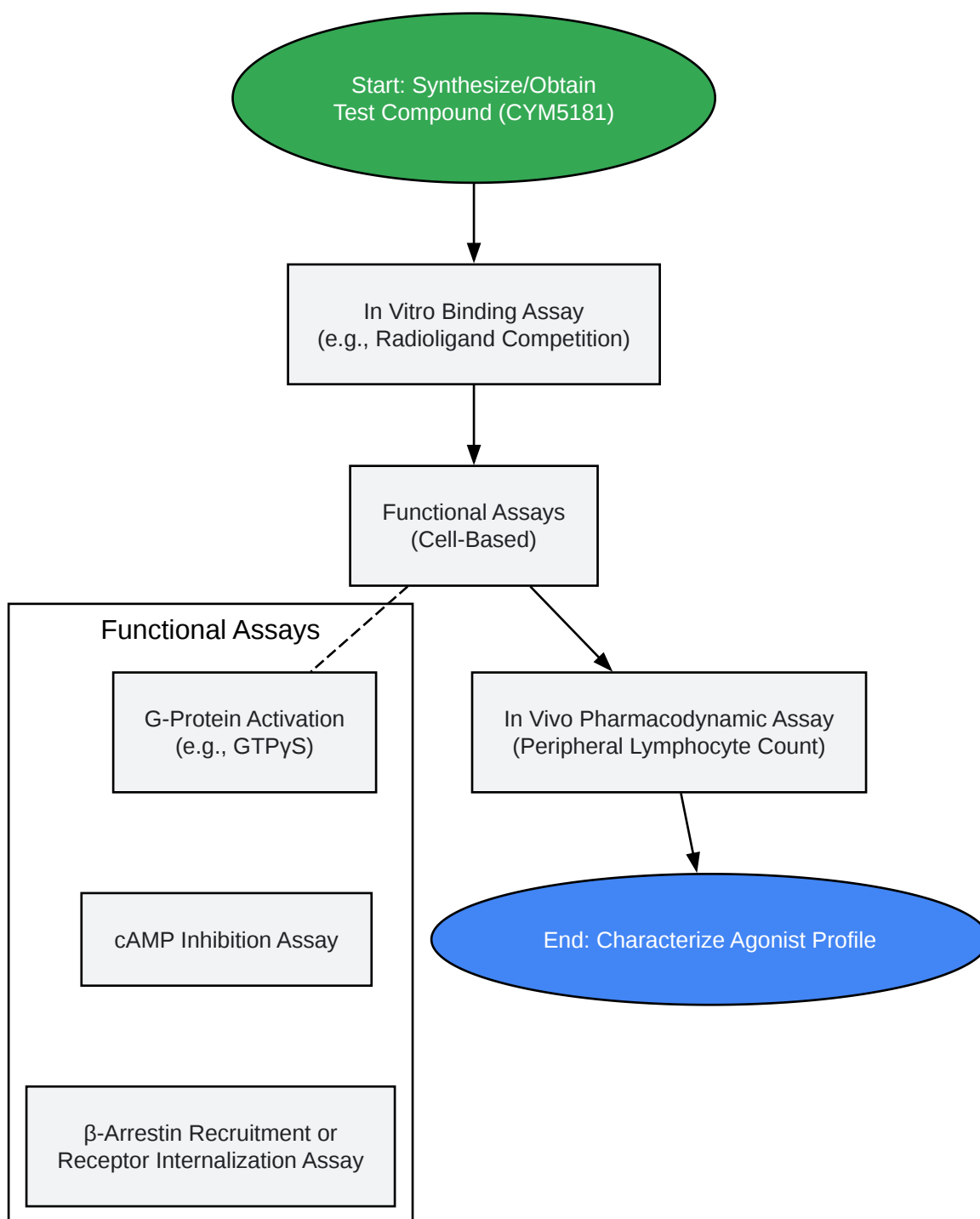
The following table summarizes the key pharmacological parameters of **CYM5181** and its comparators. Potency (EC50) values indicate the concentration of the agonist required to elicit a half-maximal response, with lower values denoting higher potency.

Compound	Target(s)	Potency (EC50/pEC50)	Selectivity	Mechanism of Action
CYM5181	S1P1	pEC50 = 8.47	Selective for S1P1	Agonist
Fingolimod (FTY720-P)	S1P1, S1P3, S1P4, S1P5	-	Non-selective S1P receptor modulator	Functional Antagonist
Siponimod (BAF312)	S1P1, S1P5	EC50 = 0.39 nM (S1P1)	Highly selective for S1P1/S1P5 over S1P2, S1P3, S1P4	Functional Antagonist
Ozanimod (RPC1063)	S1P1, S1P5	-	Potent S1P1 and S1P5 agonist; 27-fold selectivity for S1P1 over S1P5	Agonist, leads to receptor internalization

Signaling and Experimental Workflow Visualizations

To better understand the mechanisms and validation processes, the following diagrams illustrate the S1P1 signaling pathway and a typical experimental workflow for assessing agonist activity.





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